Technical Guide: Characterization of 2,4-Dibromo-6-(2-methoxyethyl)aniline

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Compound of Interest

Compound Name:	*2,4-Dibromo-6-(2-methoxyethyl)aniline*
CAS No.:	*1803611-14-4*
Cat. No.:	*B1432059*

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Executive Summary & Chemical Identity

2,4-Dibromo-6-(2-methoxyethyl)aniline is a tri-substituted aniline derivative characterized by two bromine atoms at the ortho and para positions relative to the amine, and a methoxyethyl ether chain at the remaining ortho position. This substitution pattern significantly alters the physicochemical profile compared to simple anilines, introducing lipophilicity (via halogens) and hydrogen-bond acceptance (via the ether oxygen).

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Property	Data
Chemical Name	2,4-Dibromo-6-(2-methoxyethyl)aniline
CAS Number	1803611-14-4
Molecular Formula	$C_9H_{11}Br_2NO$
Molecular Weight	308.99 g/mol
Structural Class	Halogenated Aniline / Amino-aryl Ether
Key Analog	2,4-Dibromo-6-methylaniline (CAS 30273-41-7)

Physicochemical Properties (Predicted vs. Analog)

Due to the specific nature of this intermediate, exact experimental values are often proprietary. The values below are derived from a comparative analysis with the closest structural analog, 2,4-Dibromo-6-methylaniline, adjusting for the thermodynamic contribution of the methoxyethyl group.

Melting Point & Boiling Point Profile

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Property	Predicted Value	Analog Reference (2,4-Dibromo-6-methylaniline)	Rationale for Shift
Melting Point (MP)	35 – 55 °C	44 – 49 °C [1]	The -$CH_2CH_2OCH_3$ chain is more flexible than a methyl group (-CH_3), which typically disrupts crystal lattice packing energy, potentially lowering the MP. However, the ether oxygen adds polarity, which may counterbalance this. Expect a low-melting solid or semi-solid.
Boiling Point (BP)	310 – 325 °C (at 760 mmHg)	281 °C [1]	The addition of the ethoxy chain increases molecular weight (+44 Da) and polar surface area. This consistently elevates the boiling point.
Flash Point	> 135 °C	~124 °C	Increased molecular weight raises the flash point.
Physical State	Off-white to beige crystalline solid or viscous oil.	Crystalline solid	Dependent on purity; impurities often depress MP, resulting in an oil.

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> *Critical Insight: The melting point of this compound is dangerously close to ambient temperature in hot climates. Storage below 25°C is critical to prevent "caking" or partial melting, which accelerates oxidative degradation.*

Experimental Determination Protocols

For researchers synthesizing or procuring this compound, relying on generic data is insufficient. The following self-validating protocols ensure accurate characterization.

Protocol A: Melting Point Determination (Capillary Method)

Use for purity assessment. A wide range (>2°C) indicates solvent entrapment or regioisomer contamination.

- Preparation: Dry the sample in a vacuum desiccator over P_2O_5 for 24 hours to remove trace solvents (water/methanol) that depress MP.
- Loading: Pack 2-3 mm of substance into a glass capillary. Compact by tapping.
- Ramping:
  - Rapid Heat: 10°C/min up to 30°C.
  - Critical Ramp: 1°C/min from 30°C to 60°C.
- Observation: Record

  (first liquid drop) and

  (complete liquefaction).
  - Acceptance Criteria:

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Protocol B: Boiling Point (Vacuum Distillation)

Standard atmospheric boiling determination is NOT recommended due to the risk of thermal decomposition (de-bromination) above 250°C.

- Setup: Short-path distillation apparatus with a high-vacuum line (< 5 mmHg).
- Nomograph Correction:
  - Target BP at 1 mmHg is approximately 130–145 °C.
- Procedure: Slowly increase bath temperature. Monitor the vapor thermometer.
- Validation: The fraction collected at constant temperature is the pure compound. Record pressure precisely to convert to standard BP using the Clausius-Clapeyron relation.

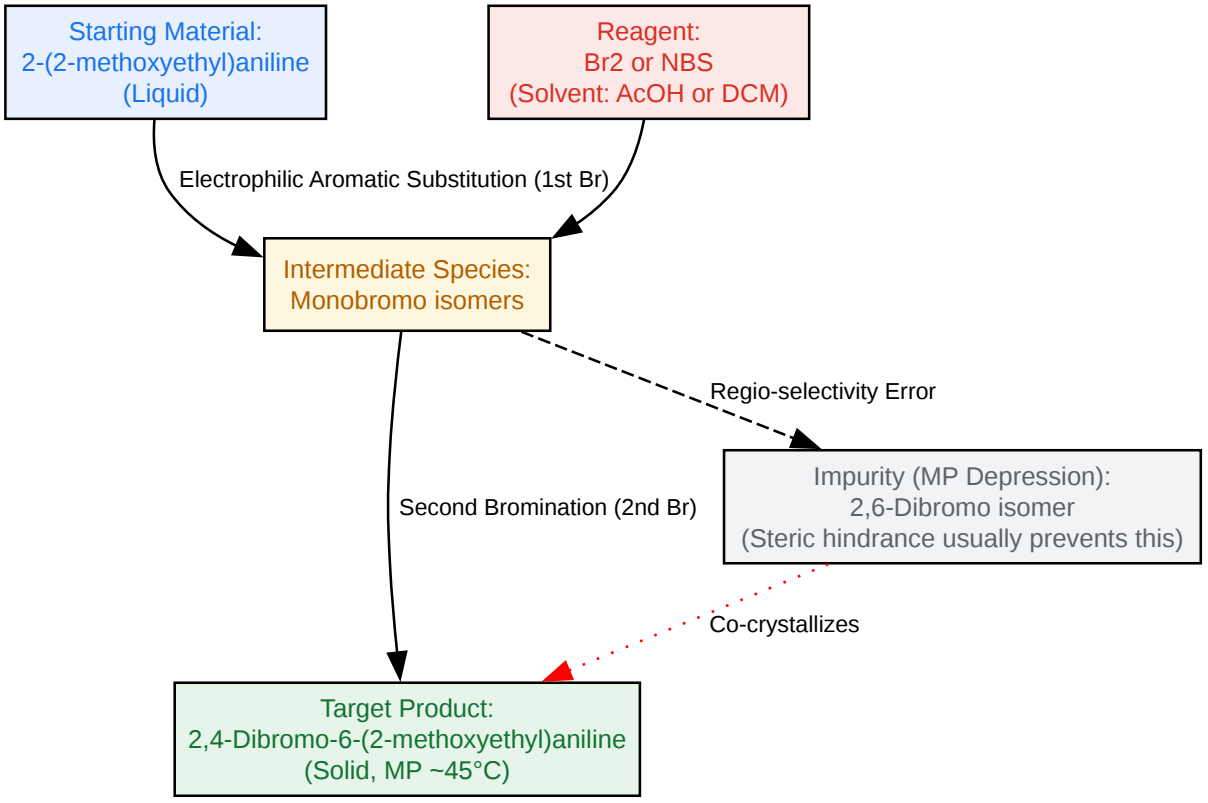
Synthesis & Impurity Logic

Understanding the synthesis is crucial for interpreting physical property deviations. The most common route involves the bromination of 2-(2-methoxyethyl)aniline.

Synthesis Logic Diagram

The following diagram illustrates the synthesis pathway and potential impurities that affect the melting point.

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Figure 1: Synthesis logic tree highlighting the bromination sequence. Note that the presence of the 2,6-dibromo isomer (though less likely due to directing groups) acts as a eutectic impurity, significantly lowering the observed melting point.

Safety & Handling (Halogenated Anilines)

- Toxicity: Like most halogenated anilines, this compound is likely toxic by inhalation, ingestion, and skin contact. It may induce methemoglobinemia (cyanosis).
- Skin Absorption: High. Wear double nitrile gloves.
- Degradation: Light sensitive. Brominated anilines can release Br radicals upon UV exposure, turning the solid dark brown. Store in amber vials.

References

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